

A Technical Guide to the Physical and Chemical Properties of Cerium Citrate Powder

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Compound of Interest

Compound Name: Cerium citrate

Cat. No.: B1617933

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Introduction

Cerium citrate is an organometallic compound formed by the coordination of cerium ions with citric acid. As a member of the lanthanide series, cerium exhibits unique electronic and chemical properties, primarily its ability to cycle between the +3 (cerous) and +4 (ceric) oxidation states.[1][2] This characteristic is central to the functionality of its compounds.

Cerium citrate, typically appearing as a white or pale yellowish powder, has garnered significant interest in various scientific fields, particularly in biomedicine and materials science.[1][3] Its applications range from being a precursor in the synthesis of catalytic cerium oxide nanoparticles to its use in pharmaceuticals and cosmetics.[4][5] For researchers and professionals in drug development, a thorough understanding of its physicochemical properties is crucial for harnessing its potential in areas like wound healing, antioxidant therapies, and as a drug delivery vehicle.[1][6][7]

This technical guide provides an in-depth overview of the core physical and chemical properties of **cerium citrate** powder, details common experimental protocols for its synthesis and characterization, and illustrates key processes through diagrams.

Physical Properties

Cerium citrate is a solid compound whose physical characteristics can vary based on the method of synthesis and its degree of hydration.[3][8] It typically presents as a fine white to yellowish powder, though it can also be produced in the form of irregular flakes or crystals.[3]

The compound is noted for being hygroscopic and generally does not possess a strong odor.[3][4][5]

Table 1: Summary of Physical Properties

Property	Value	Citations
Appearance	White to pale yellowish powder, flakes, or crystals	[1][3][4][9]
Molecular Formula	C ₆ H ₅ CeO ₇	[1][2][5]
Molecular Weight	~329.22 g/mol	[1][2][5]
Density	~2.2 g/cm ³	[3]
Solubility	Soluble in water and mineral acids	[1][4][5]
Hygroscopicity	Hygroscopic	[4][5]
Odor	No strong odor	[3]

Chemical Properties and Structure

The chemical behavior of **cerium citrate** is dominated by the coordination chemistry of the cerium(III) ion with the multidentate citrate ligand. Citric acid coordinates to the cerium ion through its three carboxylate groups and the central hydroxyl group, forming stable chelate rings that enhance the complex's overall stability.[1] The large ionic radius of the Ce³⁺ ion (1.143 Å) allows for high coordination numbers, typically ranging from 8 to 9 in citrate complexes.[1]

Cerium's ability to switch between +3 and +4 oxidation states is a key feature, enabling its participation in redox reactions.[1] This property is fundamental to its antioxidant and catalytic activities.[10] The stability of the **cerium citrate** complex is pH-dependent, influenced by the protonation state of citric acid (pKa values: 3.13, 4.76, 6.40) and the hydrolysis of cerium ions at elevated pH.[1] The compound demonstrates good solubility and stability across a pH range of 5 to 8, with minimum solubility observed around pH 7.[1]

Table 2: Summary of Chemical Properties and Identifiers

Property	Value / Description	Citations
IUPAC Name	cerium(3+);2-hydroxypropane-1,2,3-tricarboxylate	[4]
CAS Number	512-24-3	[1][5]
Common Oxidation States	+3 (Cerous), +4 (Ceric)	[1][2]
Coordination	Ce(III) coordinates with carboxylate and hydroxyl groups of citrate	[1]
Ce-O Bond Length	2.259 – 2.691 Å	[1]
Stability Constant (log β_1)	1:1 Complex [Ce(Cit)]: 6.48	[1]
Stability Constant (log β_2)	1:2 Complex [Ce(Cit) ₂] ³⁻ : 11.65	[1]
Reactivity	Incompatible with strong oxidizing agents	[4][5]
Thermal Stability	Generally stable up to 250°C	[1]

Experimental Protocols: Synthesis and Characterization

The properties of **cerium citrate** powder are highly dependent on its synthesis route. Different methods can yield products with varying particle sizes, crystal structures, and levels of hydration.[1][8]

Synthesis Methodologies

Protocol 1: Precipitation Method This is a common method for producing **cerium citrate** from soluble precursors.

- Prepare separate aqueous solutions of cerium(III) nitrate and citric acid at desired concentrations.
- Under controlled temperature and constant stirring, slowly add the cerium(III) nitrate solution to the citric acid solution.
- A precipitate of **cerium citrate** will form. The reaction is allowed to proceed for a set duration to ensure complete precipitation.
- The resulting solid is collected by filtration.
- Wash the precipitate multiple times with deionized water to remove any unreacted precursors and byproducts.
- Dry the final product in an oven at a controlled temperature (e.g., 60-80°C) to obtain the final powder.[\[1\]](#)

Protocol 2: Reaction from Cerium Carbonate This method is advantageous for producing **cerium citrate** that is substantially free of other anions like nitrates or chlorides, which can be important for corrosion inhibition applications.[\[8\]](#)

- Dissolve citric acid in a suitable solvent, such as deionized water, in a reaction vessel. The molar ratio of cerium carbonate to citric acid is typically between 1:2 and 1:2.5.[\[8\]](#)
- Heat the solution to a temperature between 60°C and 90°C under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the cerium ion.[\[8\]](#)
- Slowly add hydrated cerium carbonate to the heated citric acid solution over a period of one hour. The reaction produces **cerium citrate** and carbon dioxide gas.[\[8\]](#)
- Maintain the reaction at temperature for 5 to 7 hours.[\[8\]](#)
- Cool the reaction mixture and allow it to continue reacting overnight (8 to 12 hours).[\[8\]](#)
- Wash the resulting **cerium citrate** product, followed by drying and particle size reduction (e.g., milling) if necessary.[\[8\]](#)

Protocol 3: Hydrothermal Synthesis for Nanoparticles This method is used to produce nanoscale particles of cerium compounds, often as citrate-coated cerium oxide.^{[1][10]}

- Prepare a mixture of cerium(III) chloride and citric acid in an aqueous solution. An example concentration is 0.25 M for each.^[10]
- Add ammonium hydroxide to the mixture to achieve a final concentration of approximately 1.5 M while stirring.^[10]
- Transfer the resulting solution to a sealed Teflon-lined autoclave.^[10]
- Heat the autoclave for 24 hours at 50°C, followed by another 24 hours at 80°C.^[10]
- After cooling, the product (a colloidal dispersion) is purified, typically through dialysis, to remove unreacted salts and byproducts.^[10]
- The purified dispersion can be lyophilized (freeze-dried) to obtain a dry powder.^[11]

Characterization Protocols

Thermogravimetric Analysis (TGA): TGA is used to study the thermal stability and decomposition of **cerium citrate**.

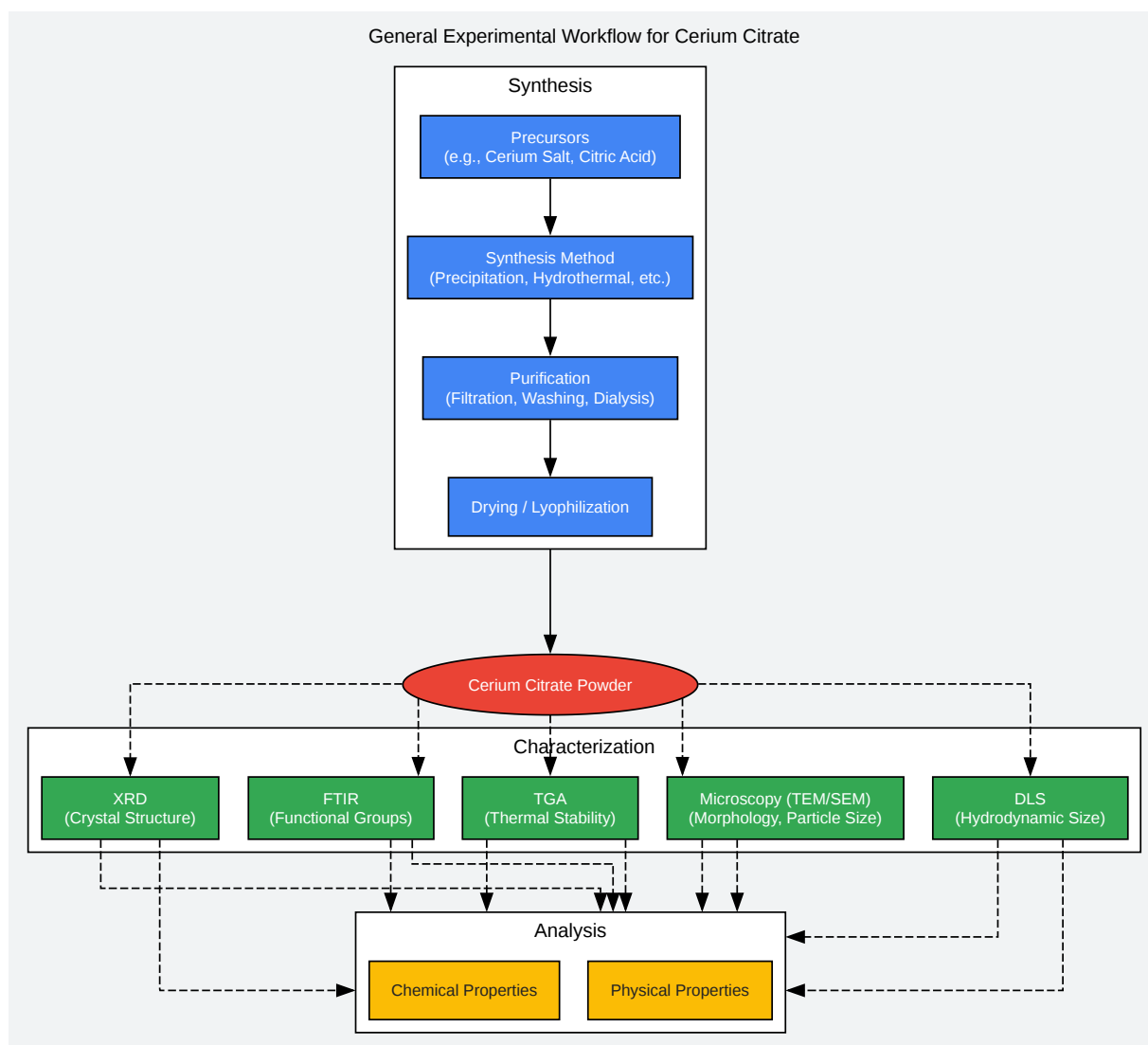
- Place a small, accurately weighed sample of the **cerium citrate** powder into a TGA crucible.
- Heat the sample in the TGA furnace under a controlled atmosphere (e.g., nitrogen or air).
- A typical heating program involves an initial ramp from room temperature to ~125°C at 10°C/min, followed by an isothermal hold for 30 minutes to drive off physisorbed water.^[10]
- Subsequently, heat the sample to a final temperature (e.g., 900°C) at a rate of 10°C/min.^[10]
- The resulting data of weight loss as a function of temperature reveals dehydration and decomposition steps. The final product of decomposition in air is typically cerium(IV) oxide (CeO₂).^[12]

X-Ray Diffraction (XRD): XRD is employed to determine the crystal structure and average crystallite size of the powder.

- A powdered sample of **cerium citrate** is packed into a sample holder.
- The sample is mounted in a powder diffractometer.
- The sample is irradiated with a monochromatic X-ray beam (commonly Cu K α radiation) over a range of 2θ angles.
- The resulting diffraction pattern of intensity versus 2θ is recorded.
- The positions and intensities of the diffraction peaks are used to identify the crystalline phases present by comparison to reference databases. The width of the peaks can be used to estimate the average crystallite size via the Scherrer equation.^{[8][13]}

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the functional groups and confirm the coordination of citrate to the cerium ion.

- Prepare the sample, typically by mixing a small amount of the powder with potassium bromide (KBr) and pressing it into a pellet, or by using an Attenuated Total Reflectance (ATR) accessory.
- Place the sample in the FTIR spectrometer.
- Record the infrared spectrum, typically in the range of 4000 to 400 cm^{-1} .
- The resulting spectrum shows absorption bands corresponding to specific molecular vibrations (e.g., C=O and O-H stretches in the citrate ligand), confirming the structure of the complex.^[10]

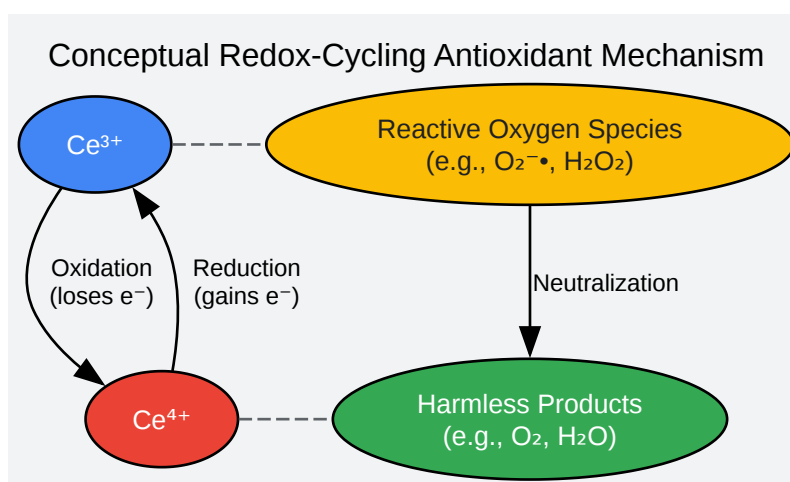


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A generalized workflow for the synthesis and characterization of **cerium citrate** powder.

Antioxidant Mechanism and Biological Relevance

One of the most researched aspects of cerium compounds in drug development is their antioxidant activity. This function is intrinsically linked to the chemical ability of cerium to cycle between its Ce^{3+} and Ce^{4+} oxidation states.[10] In biological systems, **cerium citrate** and its derivatives like cerium oxide nanoparticles can act as regenerative radical scavengers.[2] They can catalytically neutralize reactive oxygen species (ROS), such as superoxide radicals ($\text{O}_2^{\cdot-}$) and hydrogen peroxide (H_2O_2), which are implicated in oxidative stress and inflammation.[1] This redox activity is believed to be a key mechanism behind its observed therapeutic effects, including promoting wound healing and protecting cells from oxidative damage.[1]



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Cerium's catalytic cycle for neutralizing reactive oxygen species (ROS).

Safety and Handling

While **cerium citrate** is utilized in biomedical applications, proper handling is essential. It is generally considered to have low toxicity compared to free cerium salts.[3] However, like any chemical powder, inhalation of dust should be avoided.[14] It is incompatible with strong oxidizing agents.[4][5] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be followed. Store the material in a cool, dry place in tightly closed containers to protect it from moisture due to its hygroscopic nature.[4][5]

Conclusion

Cerium citrate powder is a versatile compound with a rich coordination chemistry and valuable redox properties. Its physical and chemical characteristics are tunable through various synthesis methods, allowing for its application in diverse fields from catalysis to advanced drug delivery systems. The ability of cerium to catalytically scavenge reactive oxygen species provides a strong rationale for its continued investigation in biomedical research. For scientists and drug development professionals, a comprehensive understanding of its synthesis, characterization, and chemical behavior is fundamental to unlocking its full therapeutic and technological potential.

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